

Technical Monograph: 3-Chloro-2-methyl-N-(propan-2-yl)aniline

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Compound of Interest

Compound Name: 3-chloro-2-methyl-N-(propan-2-yl)aniline

Cat. No.: B13279206

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Structural Elucidation, Synthetic Methodologies, and Physicochemical Profiling

Executive Summary

3-chloro-2-methyl-N-(propan-2-yl)aniline (CAS: 1019602-95-9), also known as N-isopropyl-3-chloro-2-methylaniline, represents a critical intermediate scaffold in the synthesis of advanced agrochemicals (specifically phenylurea herbicides and carboxamide fungicides) and pharmaceutical APIs.

This guide provides a rigorous technical analysis of the compound's structural properties, focusing on the steric influence of the ortho-methyl group on N-alkylation efficiency. We present a validated, scalable protocol for its synthesis via reductive amination, bypassing the limitations of direct alkylation.

Structural Analysis & Physicochemical Profile

Chemical Identity[1][2][3][4]

- IUPAC Name: **3-chloro-2-methyl-N-(propan-2-yl)aniline**[1]

- Common Synonyms: N-isopropyl-3-chloro-2-toluidine; N-isopropyl-2-methyl-3-chloroaniline
- Molecular Formula: C₁₀H₁₄ClN
- Molecular Weight: 183.68 g/mol [1]
- SMILES: CC(C)Nc1cccc(Cl)c1C[1]

Structural Dynamics and Steric Hindrance

The molecule features a trisubstituted benzene ring. The key structural determinant is the 2-methyl group located ortho to the amine functionality.

- Steric Gating: The ortho-methyl group creates significant steric bulk around the nitrogen atom. This reduces the nucleophilicity of the nitrogen, making direct SN2 alkylation with isopropyl halides sluggish and prone to elimination side reactions.
- Electronic Effects: The 3-chloro substituent exerts a negative inductive effect (-I), slightly deactivating the ring but increasing the acidity of the N-H bond compared to non-halogenated toluidines.
- Conformational Lock: The N-isopropyl group adopts a conformation that minimizes steric clash with the ortho-methyl, often twisting the N-C(isopropyl) bond out of the aromatic plane, which impacts downstream coupling reactions (e.g., urea formation).

Physicochemical Properties Table

Property	Value / Description	Note
Physical State	Viscous liquid / Low-melting solid	Tendency to supercool
Boiling Point	~255–260 °C (Predicted)	High thermal stability
LogP	3.8 ± 0.4	Highly lipophilic
pKa (Conjugate Acid)	~3.5–4.0	Weak base due to e-withdrawing Cl
Solubility	Soluble in DCM, EtOAc, Toluene	Insoluble in water

Synthetic Methodology: Reductive Amination

Direct alkylation of 3-chloro-2-methylaniline with isopropyl bromide is not recommended due to the competing elimination of the alkyl halide and poly-alkylation. The industry-standard, self-validating protocol is Reductive Amination using acetone.

Reaction Pathway Logic

The synthesis proceeds via the formation of a ketimine intermediate (Schiff base), followed by in situ reduction. This method ensures mono-alkylation selectivity.

Reagents:

- Substrate: 3-chloro-2-methylaniline (CAS: 87-60-5)[2][3][4][5][6]
- Carbonyl Source: Acetone (Excess)
- Reducing Agent: Sodium Triacetoxyborohydride (STAB) or Hydrogenation (Pt/C)
- Solvent: 1,2-Dichloroethane (DCE) or Methanol

Validated Laboratory Protocol (STAB Method)

This protocol is designed for 10 mmol scale and is scalable.

Step 1: Imine Formation

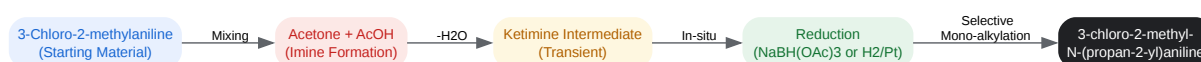
- Charge a dry reaction vessel with 3-chloro-2-methylaniline (1.42 g, 10 mmol) and 1,2-Dichloroethane (DCE) (30 mL).
- Add Acetone (1.16 g, 20 mmol, 2.0 eq) and Acetic Acid (0.6 g, 10 mmol, 1.0 eq) to catalyze imine formation.
- Stir at room temperature for 30 minutes under Nitrogen. Checkpoint: Monitor via TLC for the disappearance of the starting aniline.

Step 2: Reduction 4. Cool the mixture to 0°C. 5. Add Sodium Triacetoxyborohydride (STAB) (3.18 g, 15 mmol, 1.5 eq) portion-wise over 15 minutes. Reasoning: STAB is milder than

NaBH₄ and selectively reduces the imine without reducing the acetone excess. 6. Allow the reaction to warm to room temperature and stir for 12–16 hours.

Step 3: Work-up and Purification[7] 7. Quench with saturated aqueous NaHCO₃ (50 mL). 8. Extract with Dichloromethane (3 x 30 mL). 9. Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo. 10. Purification: Flash column chromatography (Hexanes/EtOAc 95:5). The product is a pale yellow oil.[7]

Synthesis Workflow Diagram



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Figure 1: Step-wise reductive amination workflow ensuring mono-selectivity.

Applications in Drug & Agrochemical Design[2] Pharmacophore Utility

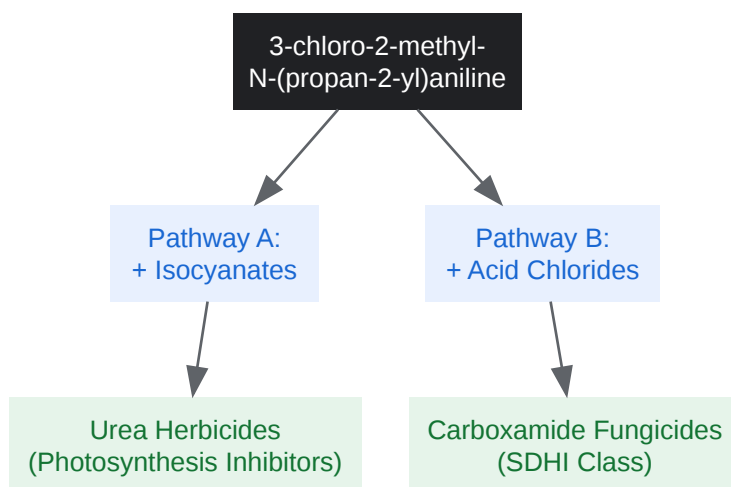
The N-isopropyl-3-chloro-2-methylaniline moiety serves as a lipophilic "anchor" in bioactive molecules.

- **Metabolic Stability:** The isopropyl group protects the nitrogen from rapid metabolic dealkylation compared to a methyl or ethyl group.
- **Conformational Control:** The steric bulk of the ortho-methyl group forces the N-substituent out of plane, often locking the molecule into a bioactive conformation required for binding to enzymes (e.g., succinate dehydrogenase in fungi).

Downstream Synthesis (Urea/Amide Formation)

This intermediate is frequently reacted with isocyanates or acid chlorides to form:

- **Phenylurea Herbicides:** Reaction with dimethylcarbamoyl chloride.
- **Carboxamide Fungicides:** Reaction with pyrazole-4-carbonyl chlorides.



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Figure 2: Divergent synthetic utility in agrochemical development.

Safety & Handling (MSDS Summary)

- Hazard Class: Acute Tox. 3 (Oral/Dermal/Inhalation).
- Target Organs: Blood (Methemoglobinemia), Liver.
- Handling:
 - Use only in a chemical fume hood.
 - Wear nitrile gloves (breakthrough time > 480 min) and chemical safety goggles.
 - Spill Protocol: Absorb with sand/vermiculite; do not use sawdust (fire hazard with anilines).

References

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